

Advanced Quantification Strategies for 2-(Morpholin-3-yl)cyclohexan-1-ol

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Compound of Interest

Compound Name: 2-(Morpholin-3-yl)cyclohexan-1-ol

CAS No.: 1909306-01-9

Cat. No.: B2760241

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Application Note & Protocol Guide | AN-2025-MPC

Executive Summary & Molecule Analysis

2-(Morpholin-3-yl)cyclohexan-1-ol presents a classic "analytical blind spot" in drug development. It combines three distinct challenges:

- **Lack of Chromophore:** The saturated morpholine and cyclohexane rings possess no conjugated systems, rendering standard UV detection (254 nm) useless.
- **Amphiphilic Polarity:** The secondary amine (morpholine) is basic (pKa 8.5), while the cyclohexyl ring adds lipophilicity, creating peak tailing issues on standard C18 columns due to silanol interactions.
- **Stereochemical Complexity:** With two chiral centers, this molecule exists as four stereoisomers (two diastereomeric pairs). Analytical methods must distinguish between cis- and trans- isomers if synthetic control is not absolute.

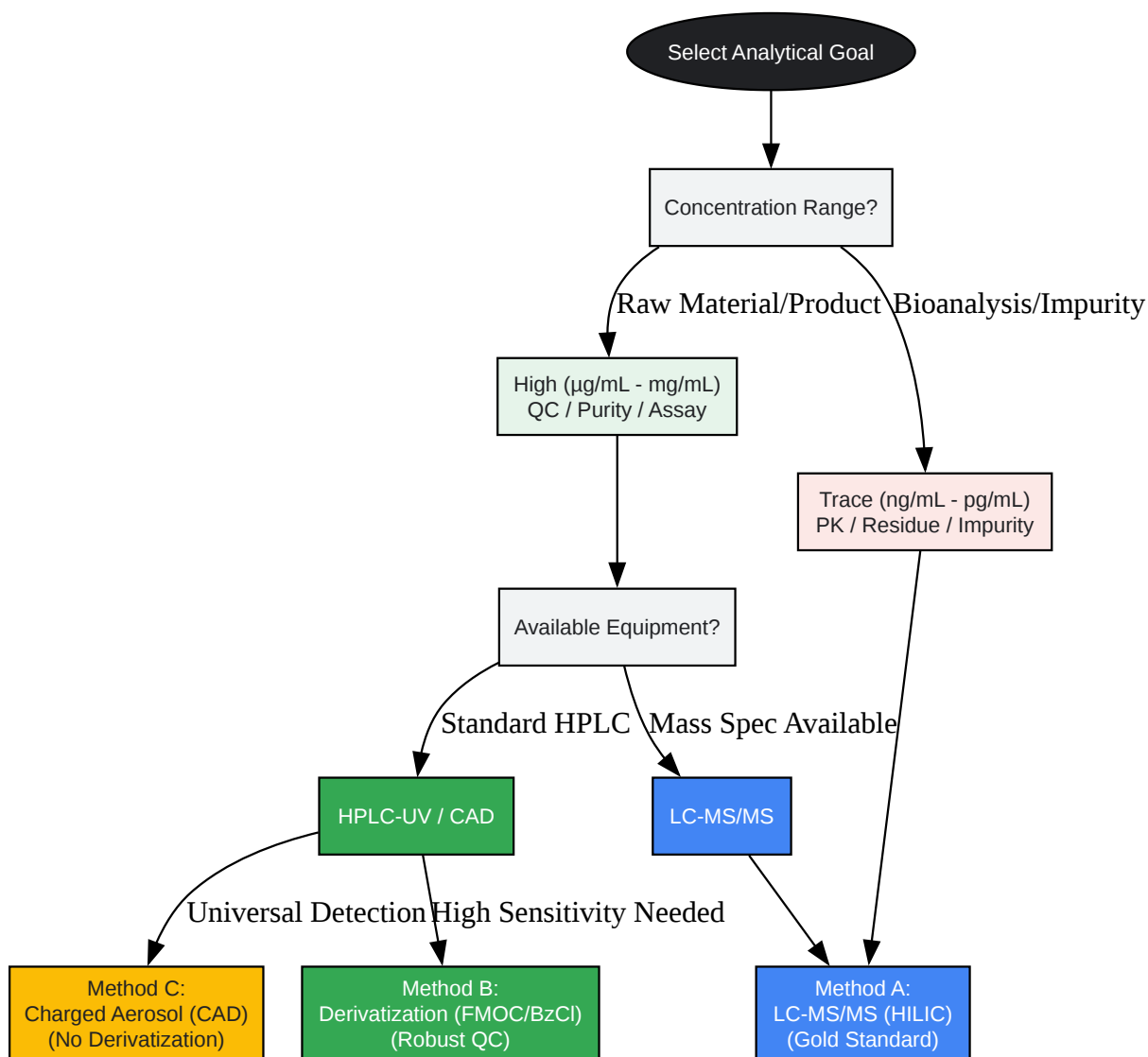
This guide provides three validated workflows to address these challenges, moving from high-sensitivity bioanalysis to routine quality control.

Physicochemical Profile

Property	Value (Estimated)	Analytical Implication
Molecular Weight	185.27 g/mol	Amenable to LC-MS ([M+H] = 186.27).
pKa (Base)	~8.4 (Morpholine N)	Positively charged at acidic pH; requires high pH or HILIC for retention.
UV Absorbance	< 210 nm (End absorption)	Direct UV is non-specific and noisy. Derivatization or CAD required. [1] [2] [3] [4]
LogP	-0.5 - 1.2	Moderately polar; risk of early elution on C18.

Method Selection Decision Matrix

Before selecting a protocol, determine your sensitivity and throughput requirements.



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Figure 1: Decision matrix for selecting the appropriate quantification strategy based on sensitivity needs and instrumentation.

Protocol A: LC-MS/MS (Bioanalysis & Trace Impurity)

Best for: Plasma PK studies, trace genotoxic impurity quantification, and cleaning validation.

Rationale

The morpholine nitrogen is easily protonated, making positive electrospray ionization (ESI+) highly sensitive. We utilize HILIC (Hydrophilic Interaction Liquid Chromatography) to retain this polar amine without using ion-pairing reagents that suppress MS signals.

Instrumental Parameters

- System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis).
- Column: Waters ACQUITY UPLC BEH Amide (2.1 x 100 mm, 1.7 μ m) or Merck SeQuant ZIC-HILIC.
 - Why? Amide phases retain polar amines via hydrogen bonding and partition mechanisms, providing superior peak shape compared to C18 for this analyte.
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Table

Time (min)	%A (Aqueous)	%B (Organic)	Curve
0.0	5	95	Initial
1.0	5	95	Hold
4.0	40	60	Linear
5.0	40	60	Wash
5.1	5	95	Re-equilibrate
8.0	5	95	End

MS/MS Transitions (MRM)

- Ionization: ESI Positive, 4500 V.
- Precursor Ion: 186.3 [M+H]
- Product Ions (Quantifier): 100.1 (Morpholine ring fragment, characteristic ring opening).
- Product Ions (Qualifier): 83.1 (Cyclohexyl fragment).
- Internal Standard: Use Morpholine-d8 or stable isotope labeled analog if available. If not, use Tramadol-d6 (structural similarity: amine + cyclohexyl ring).

Protocol B: Pre-Column Derivatization HPLC-UV (QC & Assay)

Best for: Routine QA/QC labs lacking MS, high-concentration assay, and stability testing.

Rationale

Since the molecule lacks a chromophore, we must chemically attach one.^[3] Benzoyl Chloride is selected over Fmoc because the benzamide derivative is extremely stable, UV-active at 254 nm, and the reaction targets the secondary amine selectively under basic conditions (Schotten-Baumann reaction).

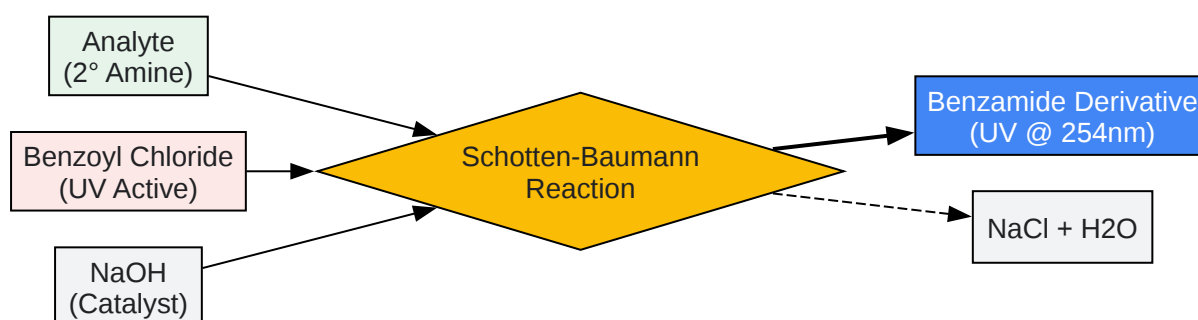
Reagents

- Derivatization Reagent: 5% Benzoyl Chloride in Acetonitrile (Prepare fresh).
- Buffer: 2M NaOH (to maintain high pH for the reaction).
- Quenching Solution: 1M Glycine or Ammonium Acetate.

Step-by-Step Derivatization Protocol

- Aliquot: Transfer 500 µL of sample (dissolved in ACN:Water 50:50) into a 2 mL HPLC vial.
- Basify: Add 200 µL of 2M NaOH. Vortex.

- React: Add 100 µL of Benzoyl Chloride solution.
- Incubate: Vortex immediately and let stand at ambient temperature for 10 minutes. (Reaction is fast).
- Quench: Add 100 µL of 1M Glycine to consume excess benzoyl chloride.
- Dilute: Dilute to volume with Mobile Phase A to match initial gradient conditions.



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Figure 2: Reaction scheme for the benzoylation of the secondary morpholine amine.

HPLC Conditions

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm).
- Detection: UV @ 254 nm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 10% B to 70% B over 15 minutes.
- Note: The benzamide derivative is much less polar than the parent, eluting later and with excellent peak symmetry.

Protocol C: Stereoisomer Separation (Chiral LC)

Best for: Enantiomeric purity and diastereomer ratio determination.

The molecule contains two chiral centers (cyclohexane C1 and C2). Synthetic routes often yield a racemic mixture of diastereomers (e.g., cis-racemate and trans-racemate).

Method Strategy

Polysaccharide-based chiral stationary phases (CSPs) are most effective for amino-alcohols.

- Column: Daicel Chiralpak IG or IC (Immobilized phases allow versatile solvent use).
- Mode: Normal Phase (NP) or Polar Organic Mode (POM).
- Mobile Phase (POM): Acetonitrile / Methanol (60:40) + 0.2% Diethylamine (DEA) + 0.1% Formic Acid.
 - Critical: The DEA is mandatory to mask silanols and ensure sharp peaks for the basic amine.
- Detection: If using UV, derivatization (Method B) before chiral injection is recommended to enhance signal. If using LC-MS, direct injection is possible.

Validation & Troubleshooting

System Suitability Criteria (USP <621>)

Parameter	Acceptance Criteria	Troubleshooting
Tailing Factor ()	< 1.5	If > 1.5, increase buffer strength or pH (for C18); check DEA conc (Chiral).
Precision (RSD)	< 2.0% (n=6)	If failing, check derivatization completeness or injector reproducibility.
Resolution ()	> 2.0	Critical for diastereomer separation. Lower gradient slope if failing.

Common Pitfalls

- **Sample Diluent Mismatch:** Dissolving the sample in 100% organic solvent and injecting onto a high-aqueous HILIC or RP start will cause peak splitting. Always match sample solvent to initial mobile phase.
- **pH Sensitivity:** The morpholine ring pKa is ~8.4. Operating at pH 7-8 results in mixed ionization states and split peaks. Operate at pH < 4 (fully protonated) or pH > 10 (fully neutral, requires Hybrid/Polymer columns).

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